

Application Note: Quantification of Telmisartan in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *Telmisartan sodium*

Cat. No.: *B1632298*

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Introduction

Telmisartan is a potent and selective angiotensin II receptor antagonist widely prescribed for the treatment of hypertension.[1] Accurate and reliable quantification of telmisartan in human plasma is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring.[1] This application note presents a detailed and validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of telmisartan in human plasma. The method is sensitive, specific, and suitable for high-throughput analysis.[2][3]

A stable isotope-labeled internal standard, such as Telmisartan-d7, is recommended to ensure high accuracy and precision.[1] The methodology involves a straightforward protein precipitation for sample preparation, followed by rapid and sensitive LC-MS/MS analysis.[1][4]

Experimental Protocols

1. Materials and Reagents

- Telmisartan reference standard (≥99% purity)[1]
- Telmisartan-d7 internal standard (≥99% purity)[1]
- HPLC-grade acetonitrile, methanol, and water[1]
- Formic acid (analytical grade)[1]

- Ammonium acetate (analytical grade)[1][2]
- Human plasma (K2-EDTA as anticoagulant)[1]

2. Standard and Quality Control (QC) Sample Preparation

- Stock Solutions: Prepare primary stock solutions of telmisartan and the internal standard (e.g., Telmisartan-d7) in methanol or an acetonitrile:water (80:20 v/v) mixture at a concentration of 1 mg/mL.[3][4]
- Working Standard Solutions: Prepare working standard solutions by serially diluting the stock solution with a suitable solvent (e.g., methanol or acetonitrile:water) to create a range of concentrations for the calibration curve and QC samples.[4]
- Calibration Curve (CC) and Quality Control (QC) Samples: Prepare CC and QC samples by spiking blank human plasma with the appropriate working standard solutions of telmisartan. [1][2] A typical calibration curve range for telmisartan is 2.01–400.06 ng/mL.[2] QC samples are typically prepared at low, medium, and high concentrations within the calibration range. [2]

3. Sample Preparation (Protein Precipitation)

This protocol is a widely used, simple, and high-throughput method.[1][4]

- Allow frozen human plasma samples to thaw at room temperature.[1]
- In a microcentrifuge tube, add 100 µL of the human plasma sample.[1]
- Add a specified volume of the internal standard working solution (e.g., 20 µL of 300 ng/mL Telmisartan-d7 in methanol) to each plasma sample, except for the blank plasma.[1]
- Vortex the mixture for approximately 1 minute.[1]
- Add 300 µL of cold acetonitrile to precipitate the plasma proteins.[1]
- Vortex the mixture vigorously for 1-5 minutes.[1][4]
- Centrifuge the samples at 10,000 rpm for 10 minutes at 4°C.[1][4]

- Carefully transfer the supernatant to a clean tube or vial.[1]
- Inject an aliquot (e.g., 5-20 μ L) of the supernatant into the LC-MS/MS system.[1]

4. LC-MS/MS Instrumentation and Conditions

The following are typical starting conditions and may require optimization based on the specific instrumentation used.

- LC System: An HPLC or UHPLC system capable of delivering a precise and stable flow.[1]
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.[1]

Table 1: Chromatographic Conditions

Parameter	Value
Column	C18 Column (e.g., 50 mm x 4.6 mm, 5 μ m)[2]
Mobile Phase	Acetonitrile and 5 mM ammonium acetate buffer (pH 4.0) (50:50, v/v)[2]
Flow Rate	0.8 mL/min[2]
Injection Volume	5-20 μ L[1]
Column Temperature	30-50°C
Run Time	2.5 min[2]

Table 2: Mass Spectrometric Conditions

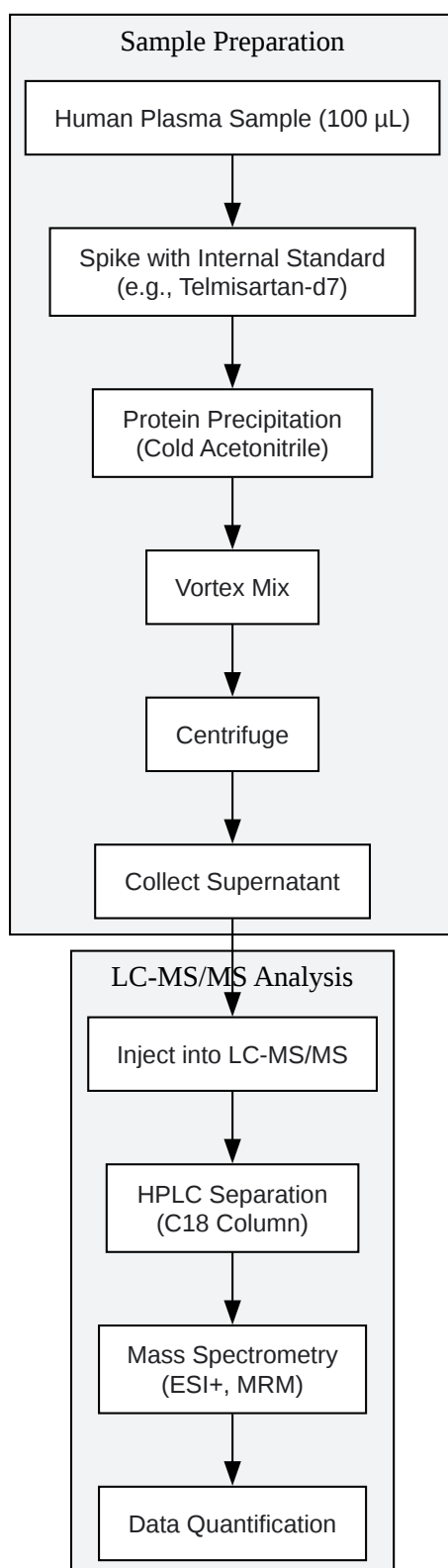
Parameter	Telmisartan	Telmisartan-d7 (IS)
Ionization Mode	ESI Positive[1]	ESI Positive
Precursor Ion (m/z)	515.0[4]	522.3 (approx.)
Product Ion (m/z)	276.2 (example)	Varies with d-labeling
Scan Type	Multiple Reaction Monitoring (MRM)[3]	MRM
Collision Energy	Optimized for specific instrument	Optimized for specific instrument
Dwell Time	Optimized for specific instrument	Optimized for specific instrument

Data Presentation

Table 3: Summary of Method Validation Parameters

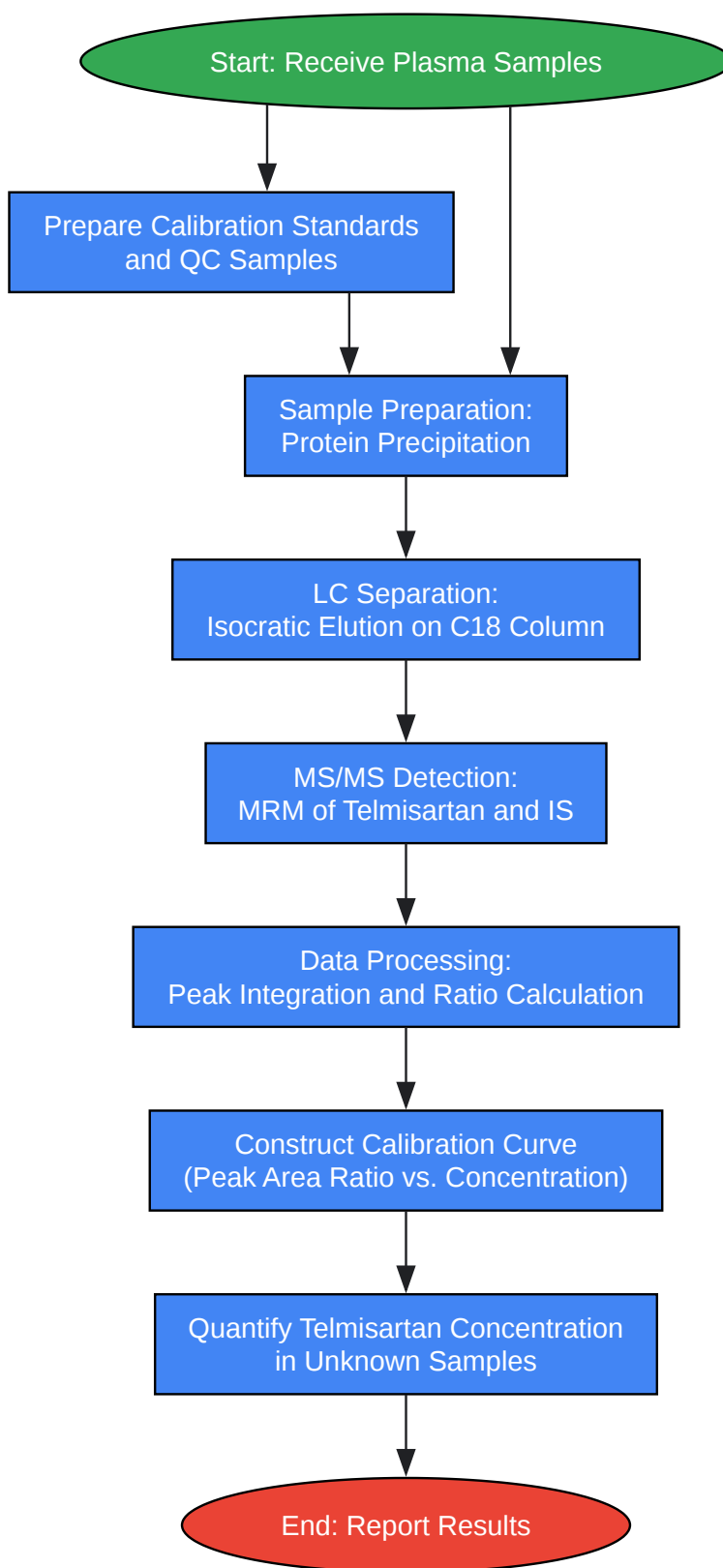
Parameter	Result	Reference
Linearity Range	2.01–400.06 ng/mL	[2]
Correlation Coefficient (r^2)	≥ 0.99	[2]
Lower Limit of Quantification (LLOQ)	2.05 ng/mL	[2]
Intra-day Precision (%RSD)	$< 6.7\%$	[5]
Inter-day Precision (%RSD)	$< 8.1\%$	[5]
Accuracy	88.9–111.0%	[5]
Recovery	85.9 to 101.4 %	[4]

Visualizations



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Caption: Experimental workflow for telmisartan quantification in human plasma.



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Caption: Logical steps in the LC-MS/MS quantification of telmisartan.

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